

Symphytum officinale phytochemical profile analysis

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Compound of Interest

Compound Name: Comfrey

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An In-depth Technical Guide to the Phytochemical Profile of *Symphytum officinale*

Introduction

Symphytum officinale L., commonly known as **comfrey**, is a perennial herb belonging to the Boraginaceae family with a long history of use in traditional medicine for treating wounds, fractures, and inflammatory conditions.^{[1][2]} Its therapeutic efficacy is attributed to a complex mixture of bioactive compounds.^[2] However, the plant also contains hepatotoxic pyrrolizidine alkaloids (PAs), which restricts its internal use and necessitates careful consideration for topical applications.^[3] This guide provides a detailed analysis of the phytochemical profile of *S. officinale*, outlining quantitative data, experimental protocols for analysis, and the molecular pathways through which its key constituents exert their biological effects. This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of **comfrey**'s chemical composition and pharmacological potential.

Core Phytochemical Composition

The primary bioactive and toxic compounds in *Symphytum officinale* are well-documented, though their concentrations can vary significantly based on the plant part, age, geographical origin, and extraction method used. The major chemical classes include purine derivatives, phenolic acids, and pyrrolizidine alkaloids.

Quantitative Data Summary

The following tables summarize the quantitative data for the most significant phytochemicals found in *Symphytum officinale*.

Table 1: Allantoin Content in *Symphytum officinale*

Plant Part	Concentration Range	Analytical Method	Reference
Root (Commercial)	15.14–36.46 mg/g DW	HPLC	[4][5]
Rhizome	~7–10 mg/g (0.7-1%)	Not Specified	[6]

Table 2: Phenolic Compound Content in *Symphytum officinale*

Compound	Plant Part / Extract Type	Concentration	Analytical Method	Reference
Rosmarinic Acid	Root	7.1 ± 2.63 mg/g	Not Specified	[7]
Rosmarinic Acid	Root	25.77 ± 17.02 mg/g	Not Specified	[7]
Rosmarinic Acid	Root (65% ethanol extract)	7.557 mg/g extract	HPLC-DAD-QTOF-MS/MS	[8][9]
Rosmarinic Acid	Aerial Parts	4.5 ± 1.5 mg/g	Not Specified	[7]
Rosmarinic Acid	Callus Culture Extract	45.70 µg/mL	HPLC	[10][11]
Rosmarinic Acid	Hydro-glycero-alcoholic Extract	74.77 µg/mL	HPLC-MS	[1]
Total Polyphenols	10% Root in 50% Ethanol	Higher than methanol extracts	Spectrophotometry	[12]
m-methoxybenzoic acid	Callus Culture Extract	30.05 µg/mL	HPLC	[10][11]

Table 3: Pyrrolizidine Alkaloid (PA) Content in *Symphytum officinale*

Alkaloid Group	Plant Part / Product	Concentration Range	Key Alkaloids Identified	Analytical Method	Reference
Total PAs	Commercial Products (Root & Leaf)	0.1 to 400.0 ppm	Lycopsamine, Intermedine, 7-acetylintermedine, 7-acetyllycopsamine, Symphytine	GC, GC/MS	[13] [14]
PAs and N-oxides	Root	Varies widely	Acetylintermedine, Acetyllycopsamine and their N-oxides	HPLC-MS/MS	[9]
PAs and N-oxides	Root	Generally higher than leaves	Echimidine, Lycopsamine, Intermedine, Symphytine and their N-oxides	Not Specified	[2]
Lycopsamine	Root (Betaine-urea NADES extract)	0.018 mg/g	Lycopsamine	HPLC	[15]

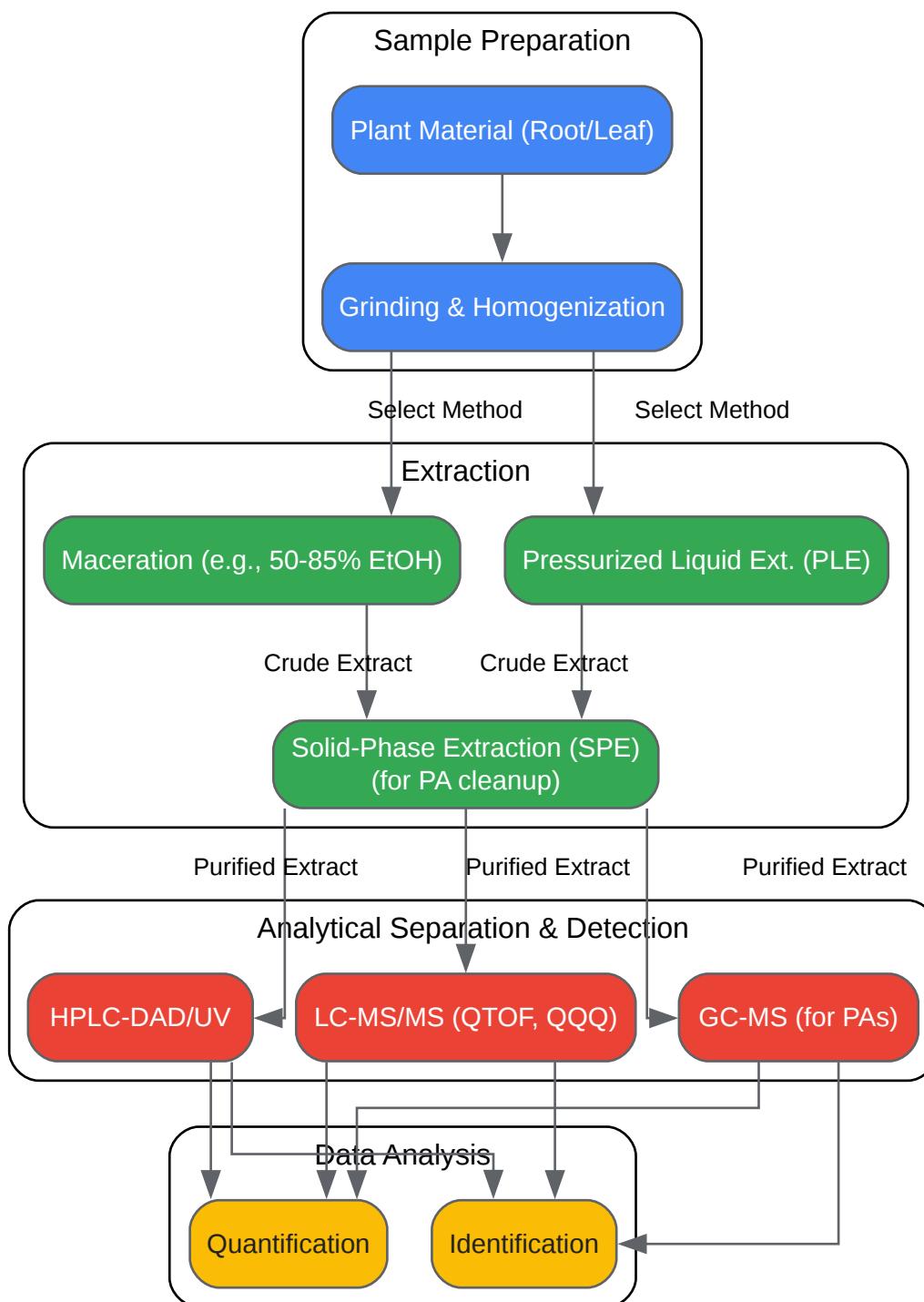
Note: DW = Dry Weight. PA content is highly variable and subject to regional and genetic differences.

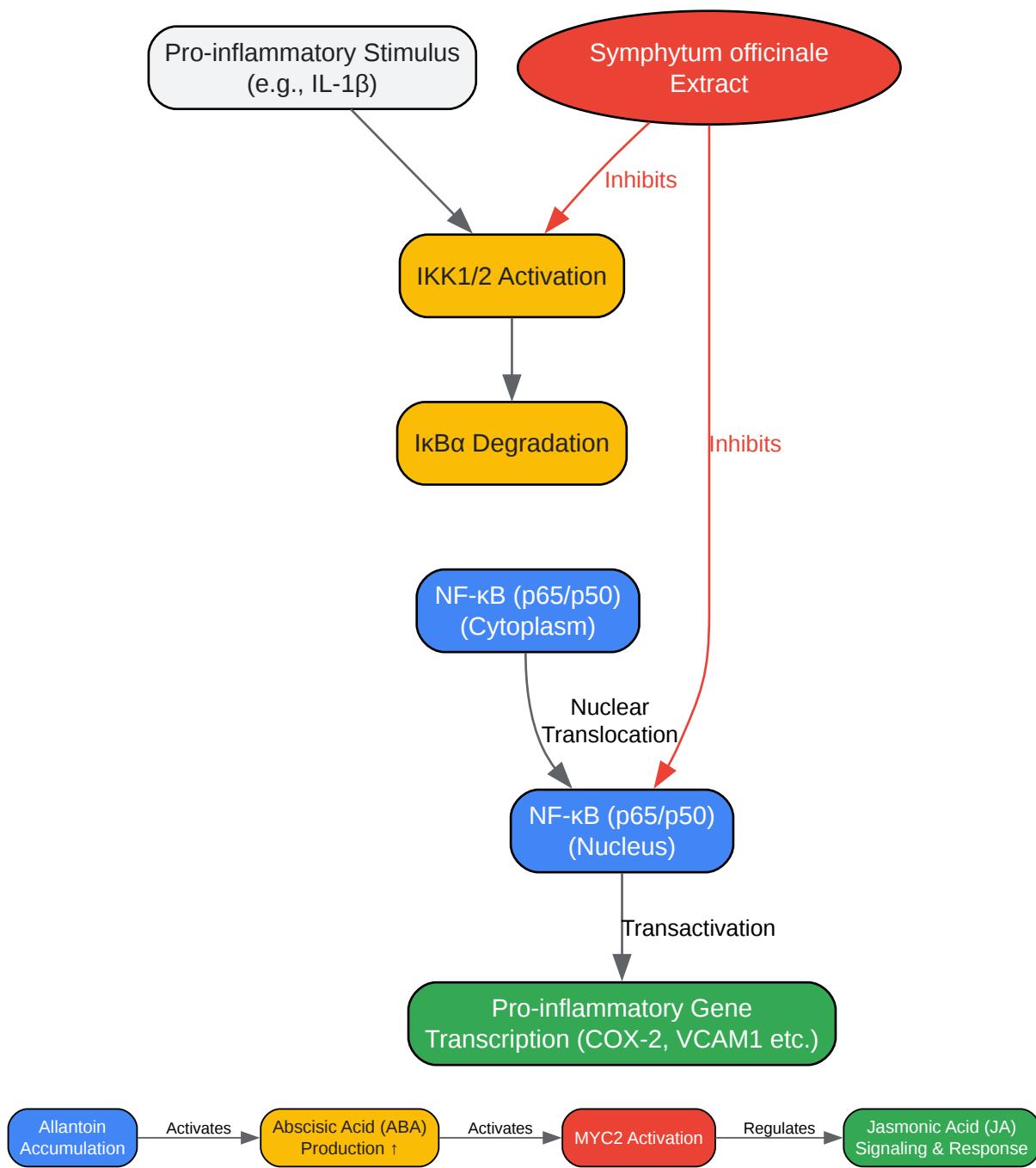
Experimental Protocols for Phytochemical Analysis

The accurate identification and quantification of *S. officinale*'s phytochemicals require robust extraction and analytical methodologies. High-resolution techniques are necessary to distinguish between structurally similar compounds, such as PA isomers.[3][16]

General Workflow for Phytochemical Analysis

The typical workflow involves sample preparation, extraction of target compounds, analytical separation and detection, and finally, data analysis.



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